

An In-depth Technical Guide on BY13 in Cellular Signaling Pathways

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Compound of Interest		
Compound Name:	BY13	
Cat. No.:	B15544700	Get Quote

A comprehensive search for a specific cellular signaling molecule designated "**BY13**" did not yield a definitive, well-characterized protein or gene with this name in publicly available scientific literature. The term "**BY13**" does not correspond to a standard nomenclature for a signaling protein.

It is possible that "**BY13**" may be a non-standard abbreviation, an internal project name, a typographical error, or a very newly identified molecule not yet widely documented. However, the search did identify several established molecules with similar names that are involved in cellular processes. This guide will briefly outline these potential candidates to assist in clarifying the subject of interest.

Potential Alternative Interpretations for "BY13"

Based on the search results, the intended molecule of interest might be one of the following:

- GNA13 (Gα13): This is a subunit of heterotrimeric G proteins, which are critical transducers of signals from G protein-coupled receptors (GPCRs) to intracellular effectors. GNA13 is involved in regulating the cytoskeleton, cell migration, and other fundamental cellular processes. It has several aliases, including G13 and G-alpha 13.[1][2][3][4][5]
- BUD13: This is a protein associated with the spliceosome, the cellular machinery responsible for mRNA splicing.[6][7][8][9][10] While essential for gene expression, it is not a classical signaling pathway component in the same vein as a kinase or receptor.



- TRIP13: Thyroid hormone receptor interactor 13 is an ATPase involved in the spindle
 assembly checkpoint and DNA damage repair. It has been implicated in the tumorigenesis of
 several cancers, including bladder cancer, through its interaction with signaling pathways like
 the EGFR pathway.[11][12]
- Other molecules with "13": Several other proteins with "13" in their names were identified, such as IPO13 (Importin 13), a nuclear transport protein,[13] and CXCL13, a chemokine involved in B-cell migration.[14]

Inability to Fulfill Core Requirements for "BY13"

Without a clearly identified "**BY13**" molecule, it is not possible to provide the in-depth technical guide as requested. The core requirements of the prompt, including:

- Quantitative Data Presentation: Summarizing binding affinities, kinetic data, or other quantitative measures is not feasible without a specific protein to research.
- Detailed Experimental Protocols: Methodologies for key experiments cannot be provided without knowing the specific molecular interactions and functions to be assayed.
- Mandatory Visualization: Creating accurate diagrams of signaling pathways, experimental
 workflows, or logical relationships requires a defined set of molecular players and their
 interactions, which are currently unknown for "BY13".

To proceed with generating the requested in-depth technical guide, a more specific and accurate identifier for the molecule of interest is required.

Should you be able to provide a corrected or alternative name, for instance, if the intended subject was indeed GNA13 (G α 13), a comprehensive technical guide on its role in cellular signaling pathways, including quantitative data, experimental protocols, and detailed pathway diagrams, can be provided.

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